

Technical Guide: Storing Radicicol in DMSO

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Radicicol

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Here are answers to common questions you might encounter when preparing and storing **radicicol** solutions.

FAQ 1: What is the best way to store a radicicol stock solution? For long-term stability, **radicicol** should be stored as a solid at -20°C [1]. When dissolved in DMSO, prepare aliquots of the solution and store them at or below -20°C . Using airtight glass vials is preferred for long-term storage, as glass is chemically inert and does not interact with DMSO [2].

FAQ 2: How should I handle DMSO to ensure the stability of my solutions? DMSO is hygroscopic (absorbs water from the atmosphere) and can facilitate the entry of other substances into the body. To protect your compound and ensure safety [3]:

- **Keep it Dry:** Always keep DMSO containers tightly sealed in a dry environment to prevent water absorption, which can degrade your compound.
- **Use Safe Handling Practices:** Wear appropriate personal protective equipment (PPE) as DMSO can rapidly transport dissolved chemicals through the skin.
- **Store Properly:** Store DMSO in a cool, dry place away from direct sunlight. Note that DMSO freezes at about 18.5°C (65°F); this is normal and does not affect its quality. Thaw frozen DMSO at room temperature or in a warm water bath, never with a direct heat source [2].

FAQ 3: What is the shelf-life of a radicicol-DMSO solution? No specific study on **radicicol**'s stability in DMSO was found. However, general stability data for compounds in DMSO solution provides a useful reference. One study monitoring ~7,200 different compounds in DMSO at room temperature found that the probability of the compound remaining intact decreases over time [4].

The table below summarizes the generalized findings:

Storage Duration at Room Temperature	Probability of Compound Being Observed
3 months	92%
6 months	83%
1 year	52%

This highlights the importance of **cold storage and minimizing the time solutions are kept at room temperature** to maximize the lifespan of your **radicicol** stock.

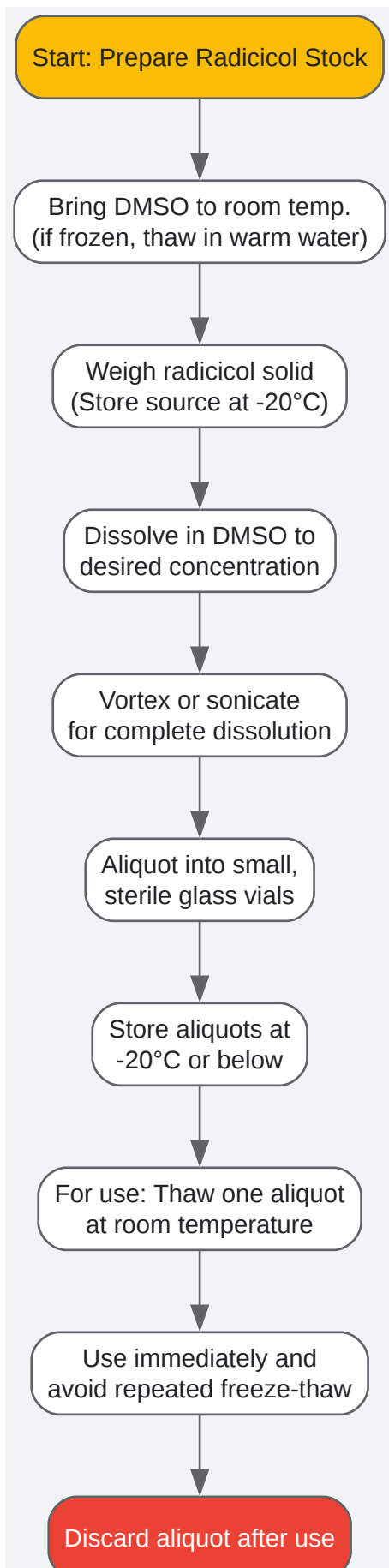
FAQ 4: Are there any known chemical incompatibilities for **radicicol** or DMSO I should know about?

While a comprehensive incompatibility list for **radicicol** is not available, general lab rules and specific DMSO hazards should be followed:

- **DMSO Incompatibilities:** DMSO can form dangerous mixtures with certain compounds. For example, it reacts violently with **chromium trioxide** and can form explosive mixtures with **sodium azide** [5].
- **General Storage Rules:** The common practice of storing "acids separate from bases" and "oxidizers separate from organics" applies to the solid **radicicol** and its solutions [5].

Experimental Workflow for Stock Solution Preparation

The following diagram outlines a recommended protocol for creating and using your **radicicol**-DMSO stock solution to ensure maximum stability and experimental consistency.



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Key Takeaways for Researchers

- **Prioritize Cold Storage:** Both solid **radicicol** and its DMSO solutions require storage at **-20°C** to maintain integrity [1].
- **Minimize Exposure:** Aliquot your stock solution to avoid repeated freeze-thaw cycles and exposure to room temperature, which significantly degrades compounds in DMSO over time [4].
- **Choose Glass Containers:** For long-term storage, opt for glass vials over plastic to prevent potential interactions and maintain purity [2].

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